

# Chemical suppliers for 5-Methoxy-2-methyl-4-nitroaniline

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## Compound of Interest

Compound Name: 5-Methoxy-2-methyl-4-nitroaniline

Cat. No.: B028023

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An In-depth Technical Guide to **5-Methoxy-2-methyl-4-nitroaniline** for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **5-Methoxy-2-methyl-4-nitroaniline** (CAS No: 106579-00-4), including its chemical properties, a comparative summary of commercial suppliers, and detailed experimental methodologies for its synthesis and analysis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring this chemical intermediate.

## Chemical Properties and Identification

**5-Methoxy-2-methyl-4-nitroaniline** is a nitroaromatic compound with the molecular formula  $C_8H_{10}N_2O_3$ .<sup>[1]</sup> It is also known by synonyms such as 5-Amino-4-methyl-2-nitroanisole.<sup>[2][3]</sup> The structural and key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	106579-00-4	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C8H10N2O3	<a href="#">[1]</a>
Molecular Weight	182.18 g/mol	<a href="#">[5]</a>
IUPAC Name	5-methoxy-2-methyl-4-nitroaniline	<a href="#">[5]</a>
Melting Point	168-170 °C	<a href="#">[2]</a>
SMILES	<chem>CC1=CC(=C(C=C1N)OC)--</chem> INVALID-LINK--[O-]	<a href="#">[5]</a>
InChIKey	PEIGETRPPZVBHT- UHFFFAOYSA-N	<a href="#">[5]</a>

## Commercial Suppliers

A variety of chemical suppliers offer **5-Methoxy-2-methyl-4-nitroaniline** for research and development purposes. The following table provides a comparative summary of offerings from several notable suppliers. It is recommended to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Catalog Number	Purity	Quantity/Price	Notes
Amerigo Scientific	CBB1099017ATL	95%	\$288 (quantity not specified)	For Research Use Only.[6]
Santa Cruz Biotechnology	sc-267996	Not specified	Contact for pricing	For Research Use Only. A Certificate of Analysis with lot-specific data is available.[1]
Pharmaffiliates	PA2709841	High Purity	Login for price and availability	Useful research chemical.[4]
career henan chemical co	Not specified	99%	Min. Order: 1KG, Supply Ability: 100KG	Technical grade (95%) also available.[2]

## Experimental Protocols

Detailed experimental protocols are essential for the successful application and analysis of chemical compounds. While a specific, validated synthesis protocol for **5-Methoxy-2-methyl-4-nitroaniline** is not readily available in the cited literature, the following sections provide a synthesis method for a closely related compound and general analytical procedures that can be adapted.

## Synthesis of a Structurally Related Compound: 5-Methoxy-2-nitroaniline

The following protocol for the synthesis of 5-methoxy-2-nitroaniline may serve as a foundational method for the synthesis of **5-Methoxy-2-methyl-4-nitroaniline**, likely requiring adaptation of the starting material to 3-methoxy-4-methylaniline.

Procedure:

- A solution of 3-methoxyaniline (2.21 g) in acetic acid (3 ml) and acetic anhydride (10 ml) is stirred at room temperature for 1 hour.<sup>[7]</sup>
- The solution is then cooled to 5°C, and 60% nitric acid (1 ml) is added dropwise with continuous stirring.<sup>[7]</sup>
- After the addition, the cooling bath is removed, allowing the solution temperature to rise to 60°C.<sup>[7]</sup>
- Once the solution cools to room temperature, it is poured into ice-water (100 ml) and neutralized with sodium hydroxide.<sup>[7]</sup>
- The separated crystals are collected by suction and washed with water.<sup>[7]</sup>
- To the collected crystals, 4N hydrochloric acid (45 ml) is added, and the mixture is refluxed for 2 hours.<sup>[7]</sup>
- The reaction mixture is then made alkaline with sodium hydroxide and extracted with ethyl acetate.<sup>[7]</sup>
- The organic layer is washed with a saturated aqueous sodium chloride solution and dried over anhydrous magnesium sulfate.<sup>[7]</sup>
- The solvent is removed under reduced pressure, and the residue is purified by silica gel chromatography (eluent: chloroform) to yield 5-methoxy-2-nitroaniline.<sup>[7]</sup>

## Analytical Methodologies

Accurate determination of purity and impurity profiles is critical. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are common techniques for the analysis of nitroaniline compounds.

### 3.2.1. High-Performance Liquid Chromatography (HPLC) for Nitroaniline Analysis

This representative HPLC method can be adapted for the analysis of **5-Methoxy-2-methyl-4-nitroaniline**.

- Instrumentation: HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.

- Column: A C18 reversed-phase column is typically suitable.
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier like formic or phosphoric acid is commonly used.<sup>[8]</sup>
- Sample Preparation:
  - Prepare a stock solution of the **5-Methoxy-2-methyl-4-nitroaniline** reference standard in a suitable solvent such as methanol or acetonitrile.
  - Create a series of calibration standards by diluting the stock solution.
  - Dissolve the sample containing the analyte in the mobile phase or a compatible solvent.
  - Filter the sample through a 0.45 µm syringe filter before injection.
- Analysis: Inject the calibration standards to generate a calibration curve. Subsequently, inject the prepared sample and quantify the concentration of **5-Methoxy-2-methyl-4-nitroaniline** by comparing its peak area to the calibration curve.

### 3.2.2. Gas Chromatography-Mass Spectrometry (GC-MS) for Nitroaniline Analysis

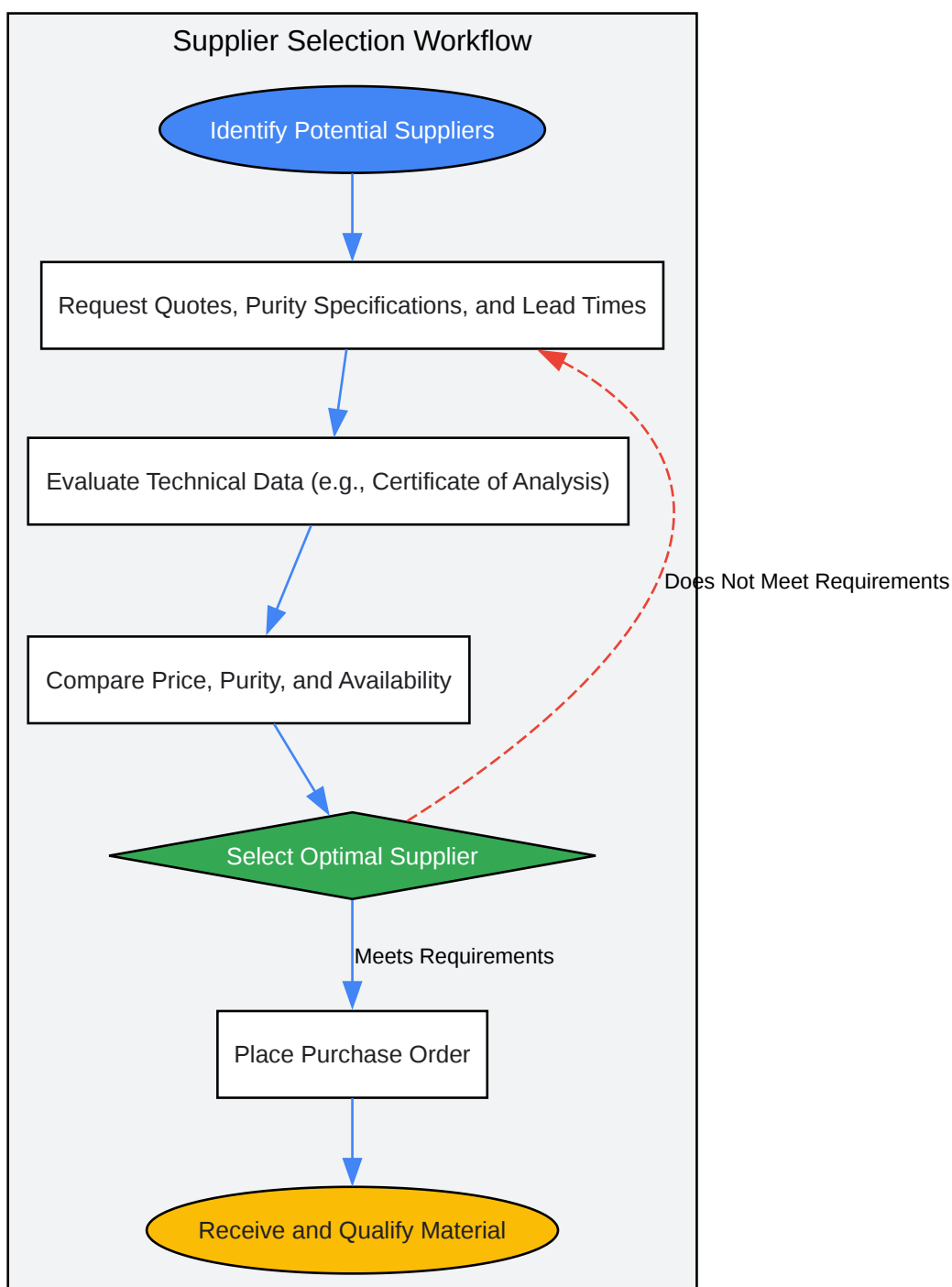
GC-MS provides high sensitivity and selectivity, making it suitable for identifying and quantifying trace impurities.

- Instrumentation: A GC system coupled with a Mass Spectrometer.
- Sample Preparation:
  - Prepare a stock solution of the sample in a volatile solvent like methanol or ethyl acetate.
  - For trace analysis in complex matrices, a sample clean-up and concentration step, such as solid-phase extraction (SPE), may be necessary.
- GC-MS Conditions:
  - Injector: Operate in splitless mode for trace analysis.

- Oven Temperature Program: A temperature ramp (e.g., starting at a lower temperature and gradually increasing) is used to separate compounds with different boiling points.
- MS Detector: Operate in scan mode for qualitative identification of impurities and in selected ion monitoring (SIM) mode for sensitive quantification of the target analyte and known impurities.
- Analysis: The identification of **5-Methoxy-2-methyl-4-nitroaniline** and its impurities is based on their retention times and mass spectra. Quantification is achieved by comparing the peak areas to those of known standards.

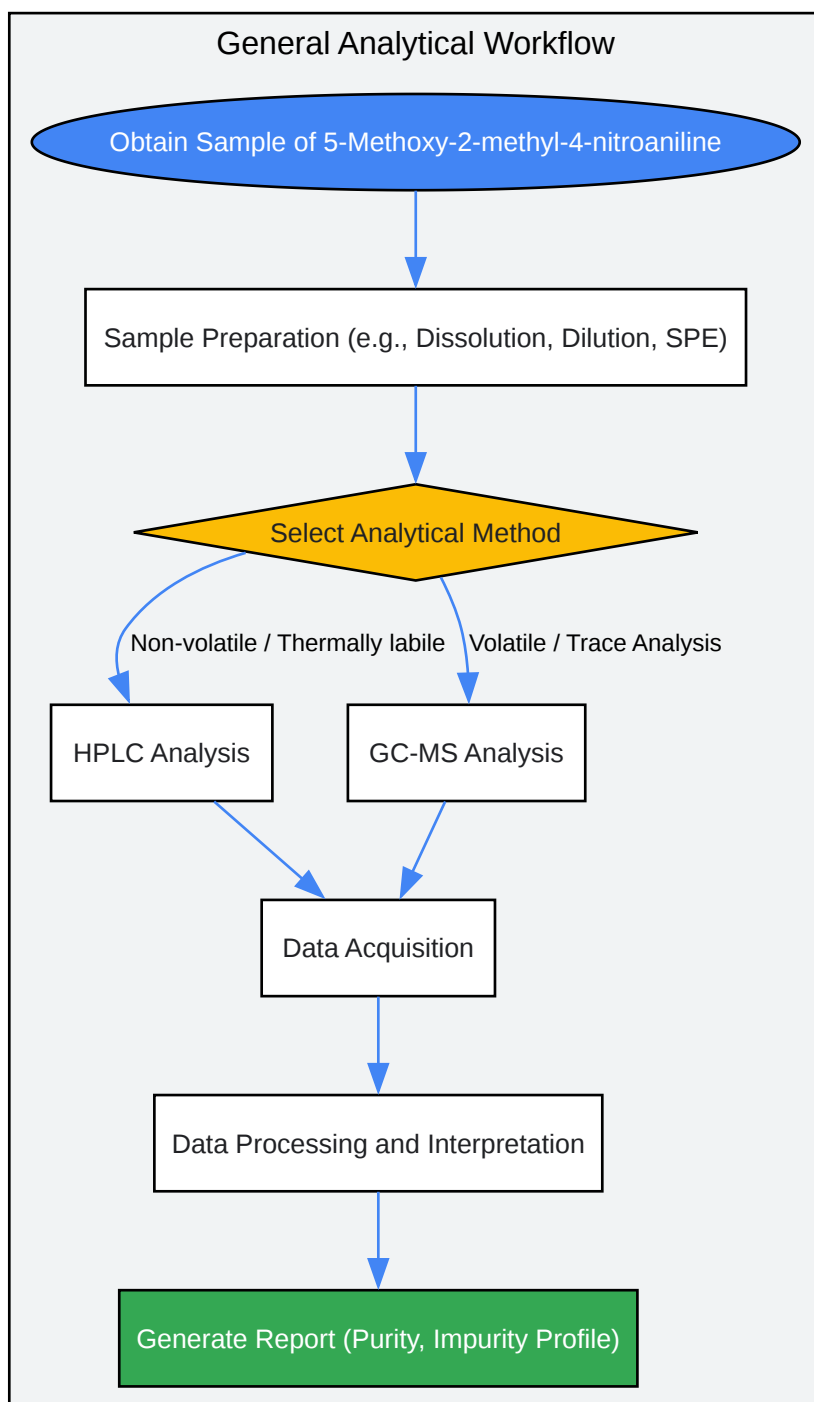
## Visualization of Key Workflows

The following diagrams, generated using Graphviz, illustrate logical workflows for researchers working with **5-Methoxy-2-methyl-4-nitroaniline**.



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Caption: Supplier selection workflow for **5-Methoxy-2-methyl-4-nitroaniline**.



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Caption: General analytical workflow for **5-Methoxy-2-methyl-4-nitroaniline**.



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